

An In-depth Technical Guide to the Fundamental Properties of Copper(II) Oxalate

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Compound of Interest

Compound Name: *Copperoxalate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of copper(II) oxalate. It includes detailed experimental protocols for its synthesis and characterization, quantitative data presented for comparative analysis, and visualizations of key processes and potential applications relevant to research and development.

Physicochemical and Structural Properties

Copper(II) oxalate is an inorganic compound with the chemical formula CuC_2O_4 .^[1] It is most commonly found in its hydrated form, $\text{CuC}_2\text{O}_4 \cdot x\text{H}_2\text{O}$, where x can range from 0 to 0.44.^[1] The naturally occurring mineral form, Mooloite, is a hydrated variant.^[1] The anhydrous compound appears as a blue solid, while the hydrated form is often described as a bluish-white or light blue powder.^{[1][2]} As a coordination polymer, it is practically insoluble in water and most common solvents.^[1]

General Properties

A summary of the general physicochemical properties of anhydrous copper(II) oxalate is presented in Table 1.

Table 1: General Physicochemical Properties of Copper(II) Oxalate

Property	Value
Chemical Formula	<chem>CuC2O4</chem> ^[1]
Molar Mass	151.56 g/mol ^[1]
Appearance	Blue solid ^[1]
Density	6.57 g/cm ³ ^[1]
Solubility in Water	Insoluble ^[1]

Crystal Structure

The anhydrous form of copper(II) oxalate has been characterized by X-ray crystallography and possesses a monoclinic crystal structure.^[1] The crystal structure consists of chains of copper ions connected by oxalate molecules. The specific crystallographic parameters are detailed in Table 2.

Table 2: Crystallographic Data for Anhydrous Copper(II) Oxalate

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	5.9598(1) Å
b	5.6089(1) Å
c	5.1138(1) Å
β	115.320(1) $^{\circ}$

(Source: Dalton Transactions)

Solubility and Thermodynamic Properties

Copper(II) oxalate is sparingly soluble in water, a characteristic attributed to its polymeric structure.^[1] Its solubility increases in acidic solutions, as the oxalate ion is protonated, shifting

the dissolution equilibrium.[3] Key thermodynamic data, crucial for understanding its stability and reactivity, are summarized in Table 3.

Table 3: Solubility and Thermodynamic Data for Copper(II) Oxalate

Parameter	Value	Conditions
Solubility Product (K _{sp})	4.43×10^{-10} [1]	25 °C
Standard Enthalpy of Formation (ΔfH° ₂₉₈)	-751.3 kJ/mol[1]	298.15 K
Standard Gibbs Free Energy of Formation (ΔfG°)	Not explicitly found in searches. Can be calculated from ΔfH° and S°.[4][5][6][7]	298.15 K

Thermal Decomposition

The thermal decomposition of copper(II) oxalate is highly dependent on the surrounding atmosphere.[4] Hydrated forms typically lose water upon heating to around 130-200 °C to form the anhydrous compound.[1][2] Further heating leads to the decomposition of the oxalate moiety. In an inert atmosphere (like nitrogen or argon) or under vacuum, the decomposition product is metallic copper.[4] In the presence of air or oxygen, the final product is copper(II) oxide (CuO).[4]

Table 4: Thermal Decomposition Data for Copper(II) Oxalate

Atmosphere	Decomposition Product(s)	Enthalpy Change (ΔH)	Temperature Range
Inert (Nitrogen)	Cu, CO ₂	-9 ± 2 kJ/mol	Begins ~270 °C[4]
Air/Oxygen	CuO, CO ₂	-134 ± 5 kJ/mol	Begins ~250 °C[4]

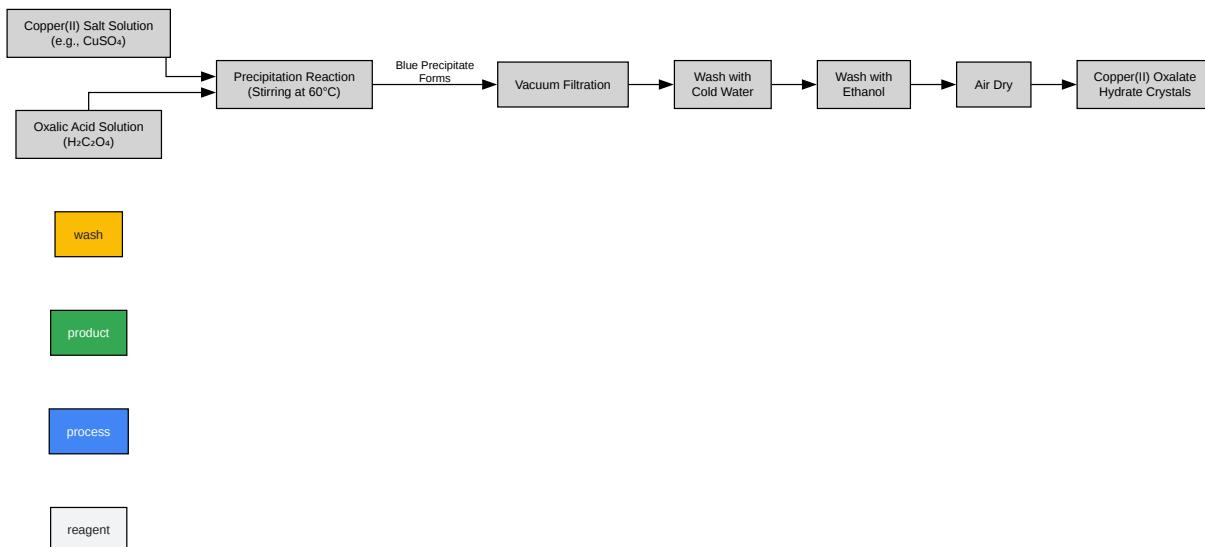
Applications in Life Sciences and Drug Development

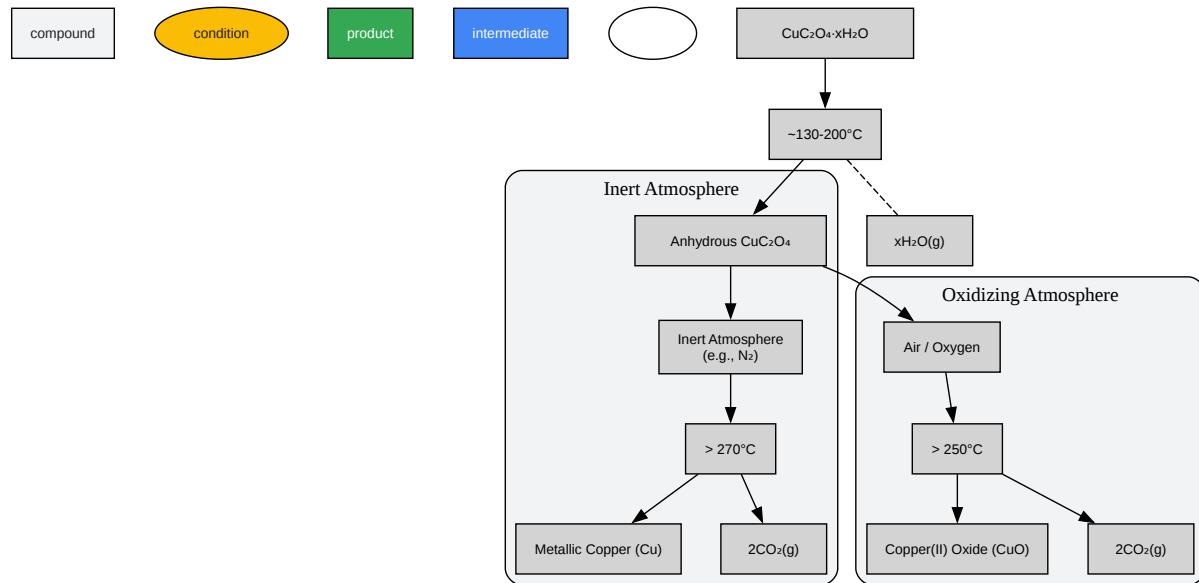
While copper(II) oxalate itself is not a therapeutic agent, copper complexes, including those with oxalate ligands, have garnered significant interest for their biological activities.^{[3][8]} Copper compounds are known to exhibit a wide range of bio-actions, including antimicrobial, anti-inflammatory, and anti-proliferative effects.

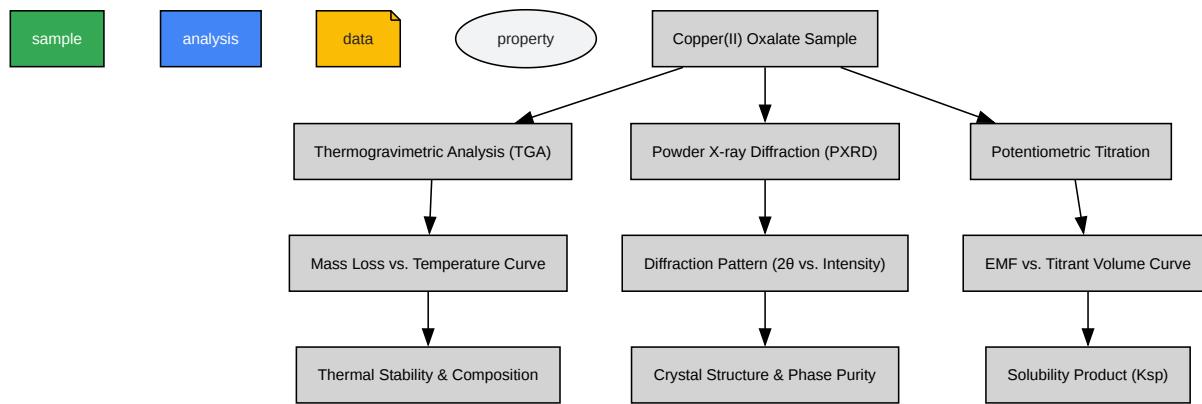
The antimicrobial potential of copper complexes is a promising area of research.^[3] The mechanism of action is believed to involve the generation of reactive oxygen species (ROS) due to the redox cycling of copper ions, which can lead to damage of cellular components like membranes, proteins, and DNA.^{[3][9]} Studies have shown that copper(II) complexes with ligands such as oxalate and azo anils exhibit significant antimicrobial activity against various pathogens.^[8] The chelation of the copper ion by ligands can enhance its biological activity by increasing its lipophilicity, which facilitates its passage through the lipid membranes of microbial cells.^[8] This makes copper oxalate and its derivatives interesting candidates for the development of new antimicrobial agents, particularly in the context of rising antibiotic resistance.^[3]

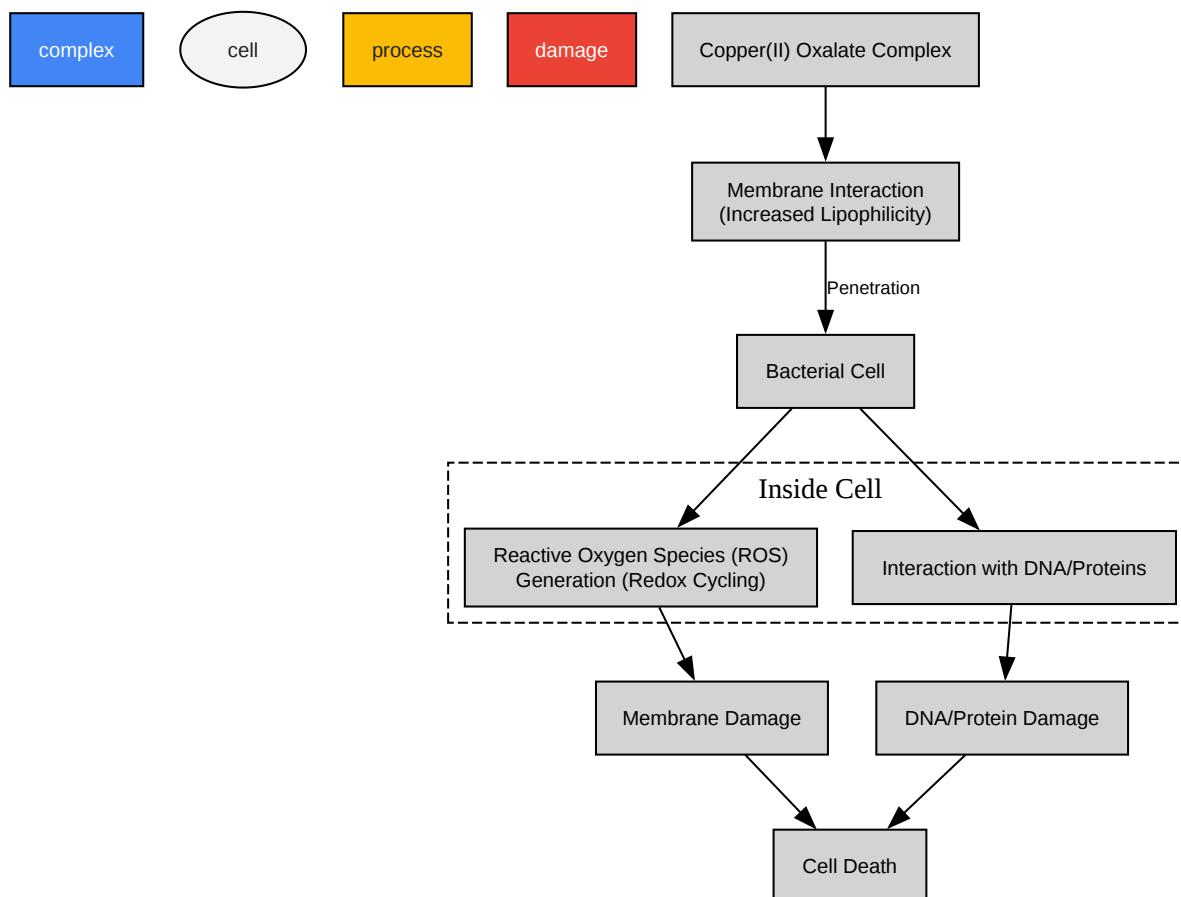
Visualizations of Key Processes

The following diagrams illustrate the synthesis, characterization, and decomposition of copper(II) oxalate, as well as a conceptual representation of the antimicrobial action of copper complexes.









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